

discovery and history of 5-(Methylthio)-1,2,4-thiadiazol-3-amine

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Compound of Interest

Compound Name: 5-(Methylthio)-1,2,4-thiadiazol-3-amine

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An In-Depth Technical Guide to **5-(Methylthio)-1,2,4-thiadiazol-3-amine**

Introduction

The 1,2,4-thiadiazole ring is a significant pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anti-inflammatory, anticonvulsant, and anticancer properties. This technical guide focuses on a specific derivative, **5-(Methylthio)-1,2,4-thiadiazol-3-amine**. While a detailed historical account of its specific discovery is not prominent in the scientific literature, its existence is part of the broader exploration of the chemical space of thiadiazoles. This document provides a comprehensive overview of its chemical properties, a representative synthetic protocol, and the general biological context of the 1,2,4-thiadiazole class for researchers, scientists, and drug development professionals.

It is important to note that this compound is associated with two CAS numbers in chemical databases: 60093-10-9 and 6913-13-9. While these appear to refer to the same molecular structure, this guide will utilize both for comprehensive reference.

Physicochemical Properties

The known and predicted physicochemical properties of **5-(Methylthio)-1,2,4-thiadiazol-3-amine** are summarized in the table below. These properties are crucial for its handling, formulation, and potential application in drug discovery and development.

Property	Value	Source
Molecular Formula	C ₃ H ₅ N ₃ S ₂	[1]
Molecular Weight	147.22 g/mol	[1]
CAS Number	6913-13-9, 60093-10-9	[1]
Melting Point	140-144 °C	[1]
Boiling Point (Predicted)	318.1 ± 25.0 °C	[1]
Density (Predicted)	1.48 ± 0.1 g/cm ³	[1][2]
pKa (Predicted)	2.42 ± 0.50	[1]

Synthesis and Experimental Protocols

The synthesis of 5-amino-3-substituted-1,2,4-thiadiazoles generally involves the cyclization of a precursor containing the requisite nitrogen, carbon, and sulfur atoms. While a specific, detailed experimental protocol for the first synthesis of **5-(Methylthio)-1,2,4-thiadiazol-3-amine** is not readily available in the literature, a representative method for a closely related analogue, 5-amino-3-methyl-1,2,4-thiadiazole, has been well-documented and provides a reliable template for its synthesis.[3]

Representative Experimental Protocol: Synthesis of 5-Amino-3-methyl-1,2,4-thiadiazole[4]

This protocol describes a multi-gram scale synthesis without the need for column chromatography, making it an efficient method for obtaining the 1,2,4-thiadiazole core.

Materials:

- Acetamidine hydrochloride
- Methanol
- Bromine
- Sodium metal

- Potassium thiocyanate
- Dichloromethane

Procedure:

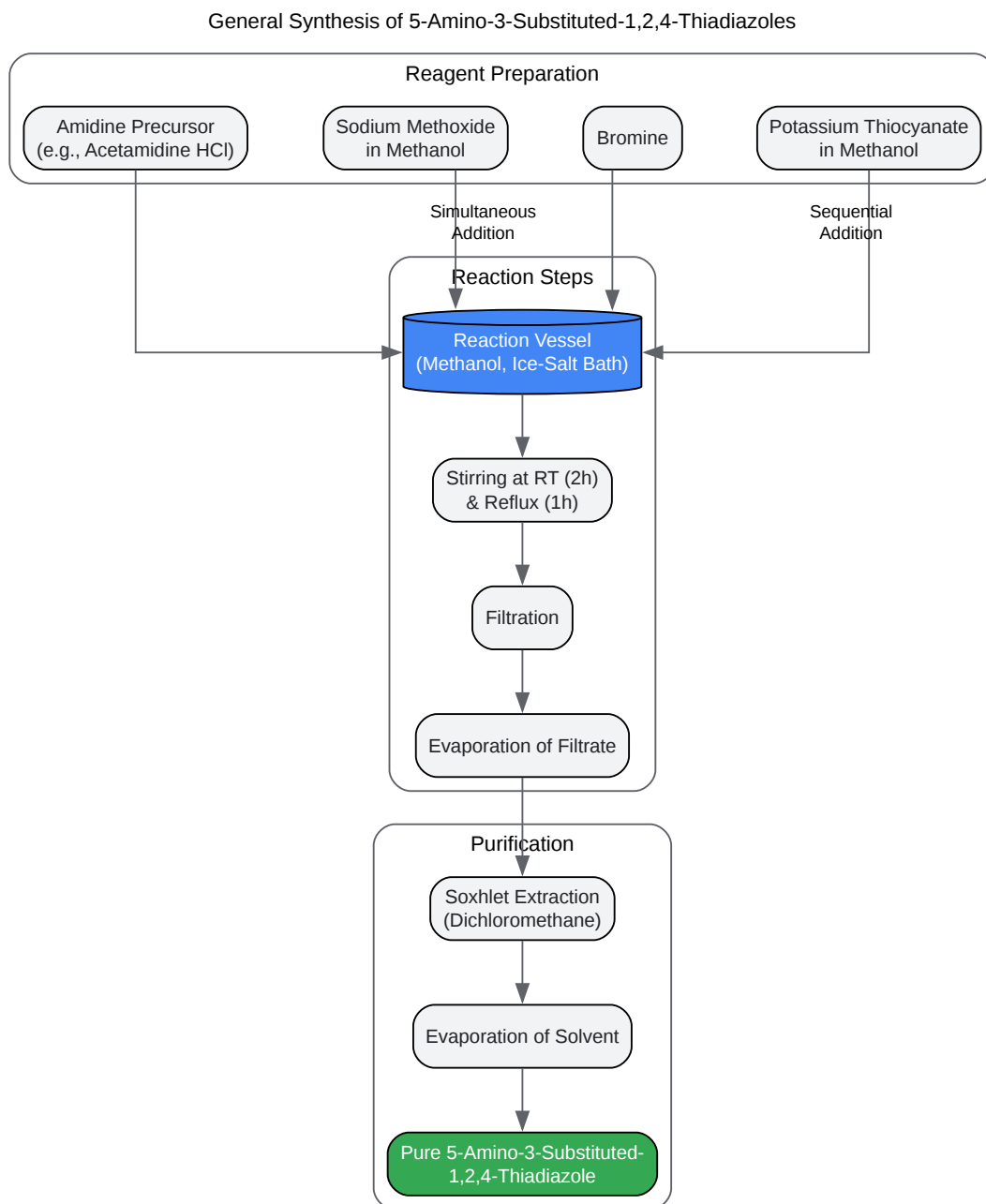
- A solution of acetamidine hydrochloride (50.0 g, 0.53 mol) in methanol (250 mL) is cooled in an ice-salt bath.
- Bromine (85 g, 0.53 mol) and a solution of sodium (24 g, 1.04 mol) in methanol (300 mL) are simultaneously added from separate dropping funnels over a period of 30 minutes, maintaining a slight excess of bromine.
- After the addition is complete, a small amount of sodium methoxide solution is added to decolorize the mixture.
- A solution of potassium thiocyanate (51.5 g, 0.53 mol) in methanol (250 mL) is then added, and the mixture is stirred for 2 hours at room temperature, followed by heating under reflux for 1 hour.
- The reaction mixture is filtered, and the filtrate is evaporated under reduced pressure.
- The resulting solid residue is subjected to Soxhlet extraction with dichloromethane for 18 hours.
- Evaporation of the combined extracts under reduced pressure yields the final product.

This general procedure can be adapted for the synthesis of **5-(Methylthio)-1,2,4-thiadiazol-3-amine** by starting with an appropriate S-methylated amidine precursor.

Visualizations

General Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of 5-amino-3-substituted-1,2,4-thiadiazoles, based on the described experimental protocol.



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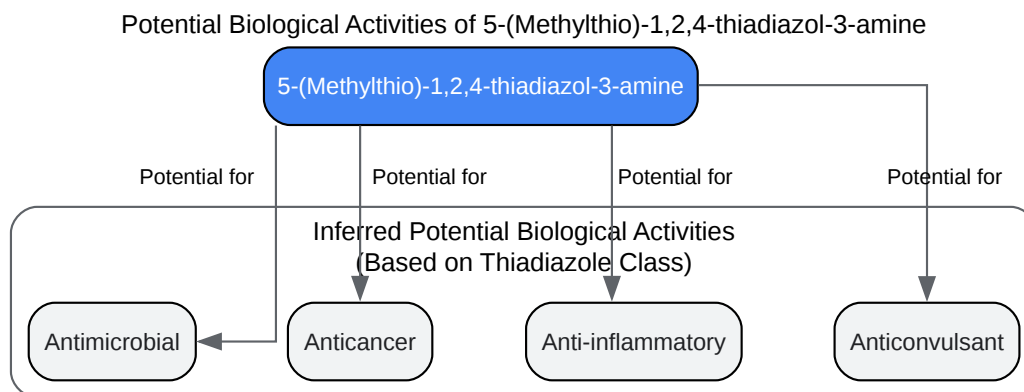
Caption: General workflow for synthesizing 5-amino-3-substituted-1,2,4-thiadiazoles.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activity or the signaling pathways modulated by **5-(Methylthio)-1,2,4-thiadiazol-3-amine**. However, the broader class of 1,2,4- and 1,3,4-thiadiazole derivatives has been extensively studied and shown to possess a wide array of pharmacological activities.

- **Antimicrobial Activity:** Many thiadiazole derivatives have demonstrated potent antibacterial and antifungal properties.[\[4\]](#)
- **Anticancer Activity:** The thiadiazole scaffold is present in several compounds investigated for their anticancer effects, targeting various mechanisms within cancer cells.
- **Anti-inflammatory and Analgesic Activity:** Certain thiadiazole derivatives have shown promise as anti-inflammatory and analgesic agents.
- **Anticonvulsant Activity:** The structural features of thiadiazoles have been explored in the design of novel anticonvulsant drugs.[\[5\]](#)

The potential for **5-(Methylthio)-1,2,4-thiadiazol-3-amine** to exhibit similar biological activities makes it an interesting candidate for further investigation in drug discovery programs. The diagram below illustrates the logical relationship between the core chemical structure and its potential, yet unconfirmed, biological activities based on its chemical class.



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Caption: Inferred potential biological activities based on the thiadiazole chemical class.

Conclusion

5-(Methylthio)-1,2,4-thiadiazol-3-amine is a member of the pharmacologically significant thiadiazole family of heterocyclic compounds. While its specific history of discovery is not well-documented, its chemical properties and a representative synthetic route can be established from the available scientific literature on related compounds. The absence of specific biological activity data for this particular molecule, contrasted with the known broad-spectrum activity of the thiadiazole class, highlights an opportunity for further research. This guide provides a foundational technical overview to aid researchers and drug development professionals in their exploration of this and related compounds.

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